

Technical Guide: Physicochemical Properties of 4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid

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Compound of Interest

4-Hydroxy-2-

Compound Name: (methylthio)pyrimidine-5-
carboxylic acid

Cat. No.: B1296359

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For: Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid**, focusing on its molecular weight and elemental composition.

Molecular Identity and Weight

4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid is a pyrimidine derivative with the chemical structure incorporating hydroxyl, methylthio, and carboxylic acid functional groups. Its molecular identity is definitively established by its chemical formula and molecular weight.

The empirical formula for this compound is $C_6H_6N_2O_3S$.^{[1][2]} Based on this formula, the calculated molecular weight is 186.19 g/mol .^{[1][3][4][5]}

Data Presentation: Molecular Properties

Property	Value	Citations
Molecular Formula	$C_6H_6N_2O_3S$	[2] [3] [4] [6]
Molecular Weight	186.19 g/mol	[1] [3] [4] [5]
CAS Number	397308-78-0	[1] [3] [5] [6]
IUPAC Name	2-methylsulfanyl-6-oxo-1H-pyrimidine-5-carboxylic acid	[3]

Methodologies for Property Determination

The molecular weight of a chemical compound is a fundamental property derived from its molecular formula. The standard methodology for its determination is as follows:

Experimental Protocol: Molecular Weight Calculation

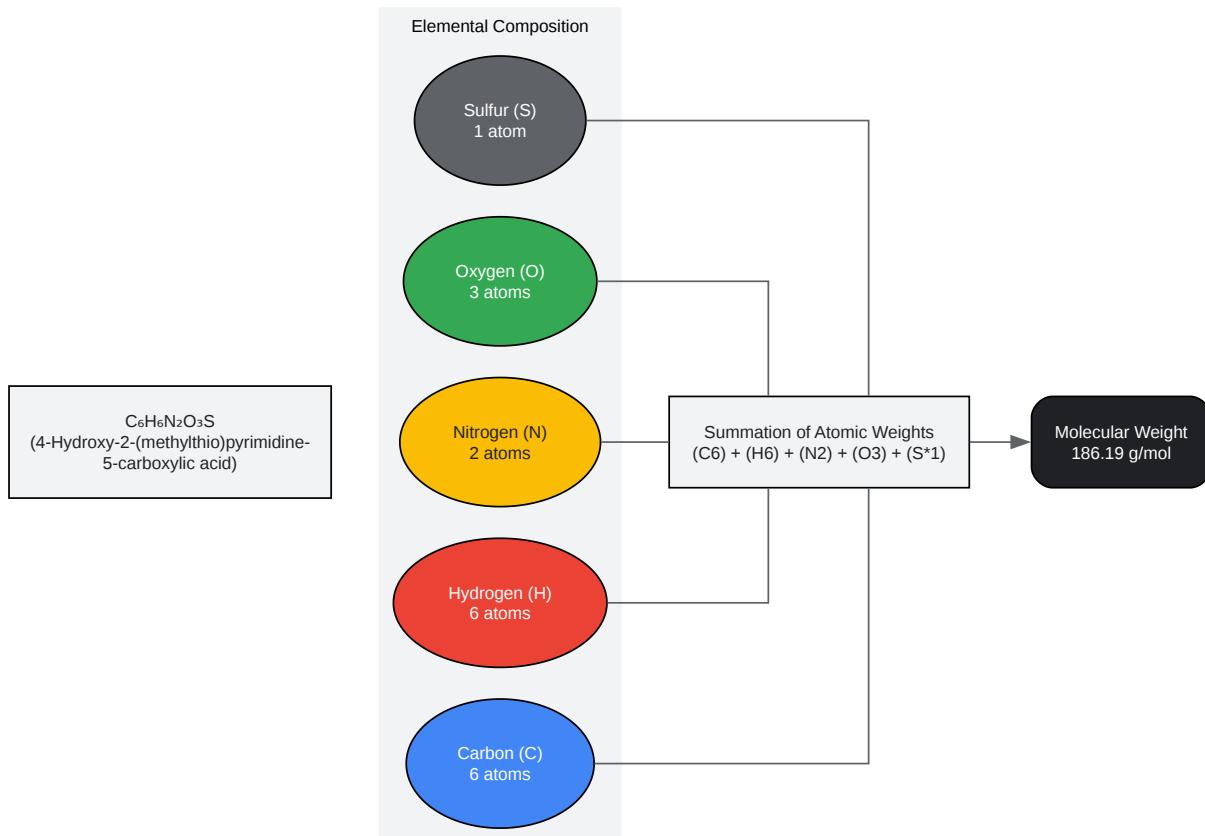
- Elemental Identification: Determine the constituent elements of the molecule. For the target compound, these are Carbon (C), Hydrogen (H), Nitrogen (N), Oxygen (O), and Sulfur (S).
- Atom Count: Ascertain the number of atoms of each element in a single molecule from the molecular formula ($C_6H_6N_2O_3S$).
 - Carbon: 6 atoms
 - Hydrogen: 6 atoms
 - Nitrogen: 2 atoms
 - Oxygen: 3 atoms
 - Sulfur: 1 atom
- Atomic Weight Summation: Multiply the count of each atom by its standard atomic weight and sum the results.
 - Atomic Weight of C \approx 12.011 u

- Atomic Weight of H \approx 1.008 u
- Atomic Weight of N \approx 14.007 u
- Atomic Weight of O \approx 15.999 u
- Atomic Weight of S \approx 32.06 u
- Calculation: $(6 * 12.011) + (6 * 1.008) + (2 * 14.007) + (3 * 15.999) + (1 * 32.06) = 186.185$ u.
- Molar Mass Conversion: The resulting molecular mass (in atomic mass units, u) is numerically equivalent to the molar mass in grams per mole (g/mol).

Note: As this is a computational method based on a known chemical formula, further experimental protocols such as mass spectrometry, which would be used to determine the formula and weight of an unknown substance, are not detailed here.

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the elemental components of **4-Hydroxy-2-(methylthio)pyrimidine-5-carboxylic acid** and its final calculated molecular weight.



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Caption: Derivation of Molecular Weight from Elemental Composition.

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